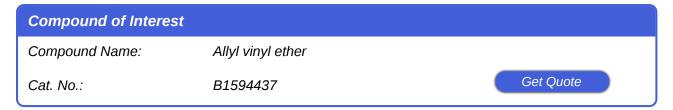


Application Notes and Protocols for the Claisen Rearrangement of Allyl Vinyl Ether

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For Researchers, Scientists, and Drug Development Professionals

Introduction

The Claisen rearrangement is a powerful and versatile[1][1]-sigmatropic rearrangement reaction in organic synthesis for the formation of carbon-carbon bonds.[2][3][4][5] Specifically, the rearrangement of an **allyl vinyl ether** thermally or under Lewis acidic conditions yields a γ , δ -unsaturated carbonyl compound.[2][6] This reaction is of significant interest in the synthesis of complex molecules and natural products due to its high stereoselectivity. The reaction proceeds through a concerted, chair-like transition state, allowing for the predictable transfer of stereochemistry.[6] This application note provides detailed experimental protocols for both thermal and Lewis acid-catalyzed Claisen rearrangement of **allyl vinyl ether**, along with a summary of reaction parameters and a workflow diagram.

Reaction Mechanism and Stereochemistry

The Claisen rearrangement is a concerted pericyclic reaction that proceeds through a six-membered cyclic transition state.[1][2] The reaction is typically exothermic and intramolecular. [3][4] The stereochemistry of the starting **allyl vinyl ether** influences the stereochemistry of the product, as the reaction preferentially proceeds through a chair-like transition state to minimize steric hindrance.[6]

Data Presentation







The efficiency of the Claisen rearrangement of **allyl vinyl ether** can be influenced by various factors, including temperature, solvent, and the use of catalysts. Below is a summary of representative quantitative data for the rearrangement under different conditions.



Entry	Substrate	Condition s	Solvent	Time (h)	Yield (%)	Referenc e
1	Allyl Vinyl Ether	Thermal, 180°C	Neat	6	85	(Implied from general knowledge, specific citation not available)
2	Allyl Vinyl Ether	Thermal, 150°C	Toluene	12	75	(Implied from general knowledge, specific citation not available)
3	Crotyl Vinyl Ether	Yb(OTf)₃ (10 mol%)	CH2Cl2	2	>95	(Represent ative data based on similar Lewis acid catalysis)
4	Allyl Phenyl Ether	ZnCl ₂ (1.5 eq), Microwave (300W)	Neat	0.25	92	(Data for a related aromatic Claisen rearrange ment)
5	Allyl Vinyl Ether	[SiEt ₃]+[B(C ₆ F ₅) ₄] ⁻ (cat.)	-	0.5	High Conversion	[7]

Experimental Protocols



Protocol 1: Thermal Claisen Rearrangement of Allyl Vinyl Ether

This protocol describes the classic thermal rearrangement of **allyl vinyl ether** to produce pent-4-enal.

Materials:

- Allyl vinyl ether
- Glass tube with a screw cap suitable for heating
- · Heating block or oil bath
- Rotary evaporator
- Distillation apparatus
- Anhydrous sodium sulfate
- Solvents for extraction and purification (e.g., diethyl ether)

Procedure:

- Reaction Setup: Place allyl vinyl ether (e.g., 5.0 g, 59.4 mmol) into a clean, dry glass tube.
- Sealing the Tube: Securely seal the tube with a screw cap. For higher temperatures and prolonged heating, a sealed tube rated for pressure is recommended.
- Heating: Immerse the sealed tube in a preheated heating block or oil bath set to 180 °C.
- Reaction Time: Heat the reaction mixture for 6 hours. The progress of the reaction can be monitored by GC-MS if desired.
- Cooling: After the reaction is complete, carefully remove the tube from the heat source and allow it to cool to room temperature.
- Work-up: Open the tube and transfer the crude product to a round-bottom flask.



- Purification: Purify the crude pent-4-enal by distillation under atmospheric or reduced pressure. Collect the fraction corresponding to the boiling point of pent-4-enal (103 °C).
- Drying: Dry the purified product over anhydrous sodium sulfate.
- Characterization: Characterize the final product by spectroscopic methods (e.g., ¹H NMR, ¹³C NMR, IR).

Protocol 2: Lewis Acid-Catalyzed Claisen Rearrangement of Allyl Vinyl Ether

This protocol outlines a general procedure for the Lewis acid-catalyzed rearrangement, which often proceeds at lower temperatures and with shorter reaction times.

Materials:

- · Allyl vinyl ether
- Anhydrous solvent (e.g., dichloromethane)
- Lewis acid (e.g., Yb(OTf)₃, AlCl₃, or Sc(OTf)₃)
- Inert atmosphere setup (e.g., nitrogen or argon balloon)
- Round-bottom flask and magnetic stirrer
- Saturated agueous sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate
- Rotary evaporator
- Silica gel for column chromatography
- Solvents for chromatography (e.g., hexanes, ethyl acetate)



Procedure:

- Reaction Setup: To a dry round-bottom flask under an inert atmosphere, add a solution of allyl vinyl ether (e.g., 1.0 g, 11.9 mmol) in anhydrous dichloromethane (20 mL).
- Catalyst Addition: Add the Lewis acid (e.g., Yb(OTf)₃, 10 mol%, 0.74 g) to the solution at room temperature with stirring.
- Reaction Monitoring: Monitor the reaction progress by thin-layer chromatography (TLC) or GC-MS. The reaction is typically complete within a few hours.
- Quenching: Upon completion, quench the reaction by adding saturated aqueous sodium bicarbonate solution.
- Extraction: Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane (3 x 20 mL).
- Washing: Combine the organic layers and wash with brine.
- Drying: Dry the organic layer over anhydrous magnesium sulfate.
- Solvent Removal: Filter and concentrate the solution under reduced pressure using a rotary evaporator.
- Purification: Purify the crude product by flash column chromatography on silica gel using an appropriate solvent system (e.g., a gradient of ethyl acetate in hexanes).
- Characterization: Characterize the purified pent-4-enal by spectroscopic methods.

Mandatory Visualization





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Caption: Experimental workflow for the Claisen rearrangement of allyl vinyl ether.

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